

N-Heptanoylglycine: A Technical Overview of its Discovery and Initial Characterization

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Compound of Interest

Compound Name: *N-Heptanoylglycine*

Cat. No.: *B125330*

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Abstract

N-Heptanoylglycine is an N-acylglycine, a class of molecules recognized as metabolites of fatty acids. Its discovery and characterization are intrinsically linked to the broader study of fatty acid metabolism and the enzymatic activity of glycine N-acyltransferase. This document provides a comprehensive technical guide on the discovery, synthesis, and initial characterization of **N-Heptanoylglycine**, including detailed experimental protocols and an exploration of its known biological context.

Introduction

N-Heptanoylglycine (C₉H₁₇NO₃) is a chemical compound belonging to the N-acyl-alpha amino acid family.[1] It consists of a heptanoyl group attached to the nitrogen atom of glycine. These molecules are typically minor metabolites of fatty acids.[2] The study of N-acylglycines, including **N-Heptanoylglycine**, is significant in the context of diagnosing certain inherited metabolic disorders where elevated levels of these compounds can be detected in urine and blood.[2][3]

Physicochemical Properties

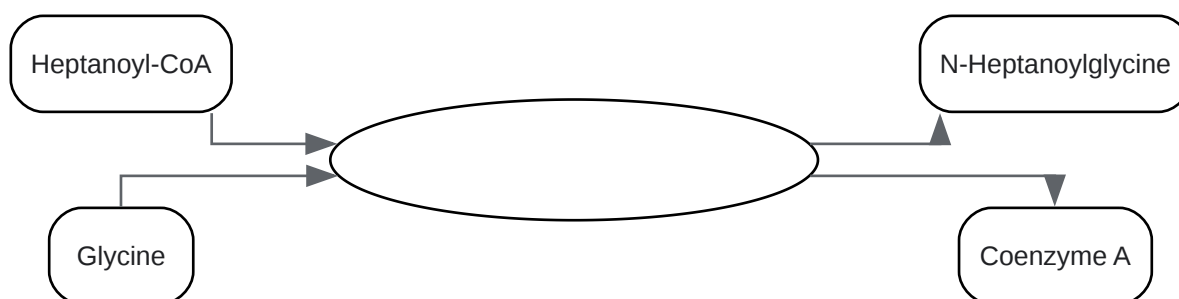
Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO ₃	--INVALID-LINK--
Molecular Weight	187.24 g/mol	--INVALID-LINK--
IUPAC Name	2-(heptanoylamino)acetic acid	--INVALID-LINK--
CAS Number	23783-23-5	--INVALID-LINK--

Discovery and Biosynthesis

The discovery of **N-Heptanoylglycine** is not attributed to a single seminal publication but rather emerged from the systematic study of N-acylglycines as products of fatty acid metabolism. The primary mechanism for its formation in biological systems is through the enzymatic action of glycine N-acyltransferase (GLYAT).[1]

Enzymatic Synthesis Pathway

The biosynthesis of **N-Heptanoylglycine** involves the conjugation of heptanoyl-CoA with glycine, a reaction catalyzed by glycine N-acyltransferase (EC 2.3.1.13). This enzyme is known to have broad substrate specificity, acting on various short- and medium-chain acyl-CoA molecules. The reaction proceeds as follows:



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Biosynthesis of **N-Heptanoylglycine**.

Experimental Protocols

Chemical Synthesis of N-Heptanoylglycine

While **N-Heptanoylglycine** is commercially available as an analytical standard, a general method for its laboratory synthesis can be adapted from standard peptide coupling procedures.

Objective: To synthesize **N-Heptanoylglycine** from glycine and heptanoyl chloride.

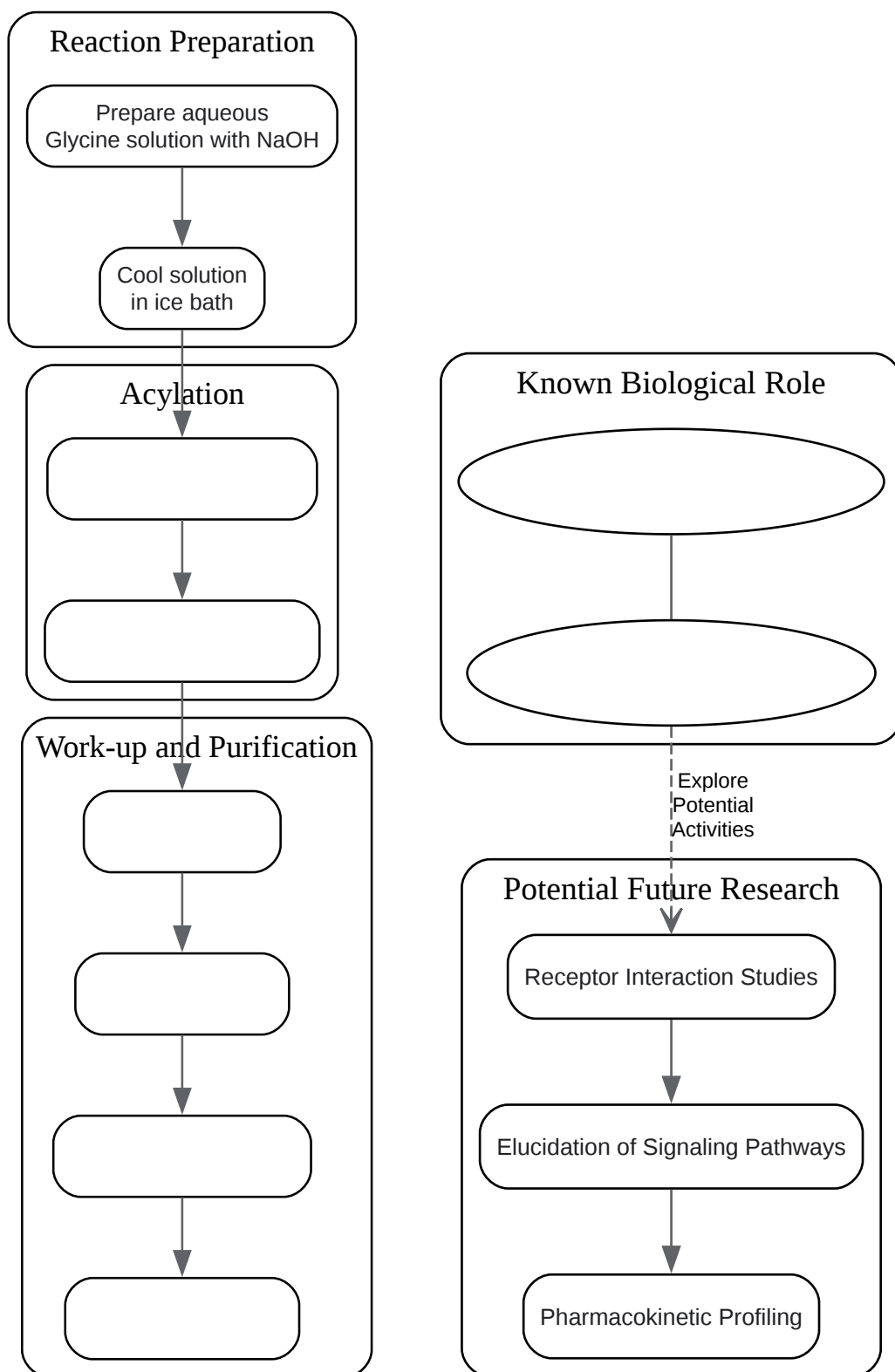
Materials:

- Glycine
- Heptanoyl chloride
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO₄)
- Rotary evaporator
- Standard glassware

Procedure:

- Glycine Solution Preparation: Dissolve glycine (1 equivalent) in an aqueous solution of sodium hydroxide (2 equivalents).
- Acylation Reaction: Cool the glycine solution in an ice bath. Add heptanoyl chloride (1 equivalent) dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Acidification: After the reaction is complete, cool the mixture in an ice bath and acidify to pH 1-2 with concentrated HCl.
- Extraction: Extract the aqueous layer with dichloromethane (3 x volumes).

- **Drying and Evaporation:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization or column chromatography.



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References

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- 2. Human Metabolome Database: Showing metabocard for N-Heptanoylglycine (HMDB0013010) [hmdb.ca]
- 3. avantiresearch.com [avantiresearch.com]
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